

Tiadinil's Ecotoxicological Profile: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Tiadilon*

Cat. No.: *B011759*

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An in-depth examination of the effects of the fungicide Tiadinil on non-target organisms, synthesizing available ecotoxicity data and outlining standard experimental protocols.

Executive Summary

Tiadinil is a systemic fungicide belonging to the anilide class, primarily utilized for the control of fungal and certain bacterial diseases in rice cultivation. Its mode of action in target plants involves the induction of systemic acquired resistance (SAR), a plant defense mechanism. While effective in its agricultural application, understanding its potential impact on non-target organisms is crucial for a comprehensive environmental risk assessment. This technical guide provides a summary of the currently available quantitative data on the toxicity of Tiadinil to various non-target organisms, details the standard experimental methodologies for ecotoxicological testing, and visually represents these workflows. It is important to note that while data for aquatic organisms are available, specific quantitative toxicity data for avian and terrestrial invertebrates like earthworms are not readily found in the public domain. Furthermore, information regarding the specific signaling pathways affected by Tiadinil in non-target organisms is largely unavailable, with research primarily focused on its intended mode of action in plants.

Ecotoxicological Data on Non-Target Organisms

The acute toxicity of Tiadinil to a range of non-target organisms has been evaluated. The following tables summarize the key quantitative data available.

Table 1: Acute Toxicity of Tiadinil to Aquatic Organisms

Test Organism	Species	Exposure Duration	Endpoint	Value (mg/L)	Toxicity Classification
Freshwater Fish	Not Specified	96 hours	LC50	2.9	Moderate
Aquatic Invertebrate	Daphnia magna	48 hours	EC50 (Immobilisation)	6.7	Moderate
Green Algae	Selenastrum capricornutum	72 hours	ErC50 (Growth Rate)	11	Moderate
Green Algae	Selenastrum capricornutum	72 hours	EyC50 (Yield)	5.2	Moderate

LC50: The concentration of a substance that is lethal to 50% of the test organisms. EC50: The concentration of a substance that causes a specified effect in 50% of the test organisms.

ErC50: The concentration that causes a 50% reduction in the growth rate of the algae. EyC50: The concentration that causes a 50% reduction in the yield of the algae.

Table 2: Acute Toxicity of Tiadinil to Other Non-Target Organisms

Test Organism	Species	Endpoint	Value (mg/kg)	Toxicity Classification
Rat (Oral)	Rattus norvegicus	LD50	>5000	Low
Rat (Dermal)	Rattus norvegicus	LD50	>2000	Low
Honeybee (Contact)	Apis mellifera	LD50	>100 µg/bee	Low
Silkworm	Bombyx mori	LD50	>400	Low

LD50: The dose of a substance that is lethal to 50% of the test organisms.

Data Gaps:

It is critical to highlight the absence of publicly available, specific quantitative toxicity data for several key non-target organism groups:

- **Avian Species:** No acute oral LD50 values for representative bird species such as Bobwhite quail (*Colinus virginianus*) or Mallard duck (*Anas platyrhynchos*) were found.
- **Earthworms:** No acute LC50 values for representative earthworm species such as *Eisenia fetida* were identified.
- **Soil Microorganisms:** While some studies suggest potential impacts of fungicides on soil microbial communities, specific data on Tiadinil's effects are lacking.

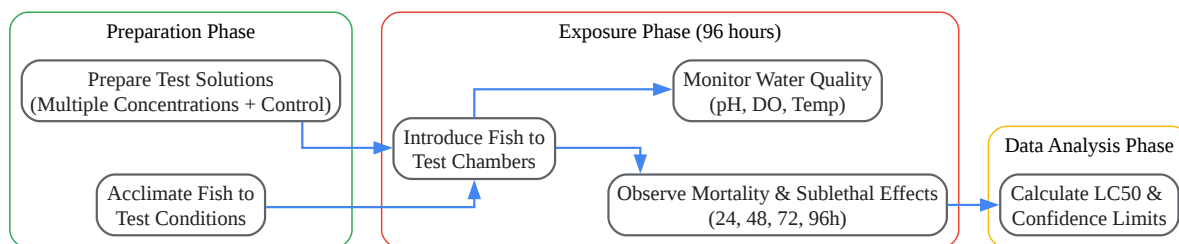
Experimental Protocols

The following sections detail the standardized methodologies for the key ecotoxicity tests cited in this guide, based on OECD guidelines.

Fish Acute Toxicity Test (Based on OECD Guideline 203)

This test determines the median lethal concentration (LC50) of a substance to fish over a 96-hour exposure period.

- Test Organism: A recommended freshwater fish species (e.g., Rainbow trout, Zebrafish).
- Test Conditions:
 - Exposure Duration: 96 hours.
 - Test Type: Can be static, semi-static, or flow-through.
 - Temperature: Maintained at a constant, appropriate temperature for the test species.
 - Light: Controlled photoperiod (e.g., 16 hours light, 8 hours dark).
 - Loading: The biomass of fish per volume of test solution is kept low to avoid depletion of dissolved oxygen.
- Procedure:
 - A range of test concentrations and a control group are prepared.
 - Fish are acclimated to the test conditions before the start of the experiment.
 - Fish are introduced to the test chambers.
 - Observations of mortality and any sublethal effects (e.g., abnormal behavior, discoloration) are made at 24, 48, 72, and 96 hours.
 - Water quality parameters (pH, dissolved oxygen, temperature) are monitored regularly.
- Data Analysis: The LC50 value and its 95% confidence limits are calculated using appropriate statistical methods (e.g., probit analysis).



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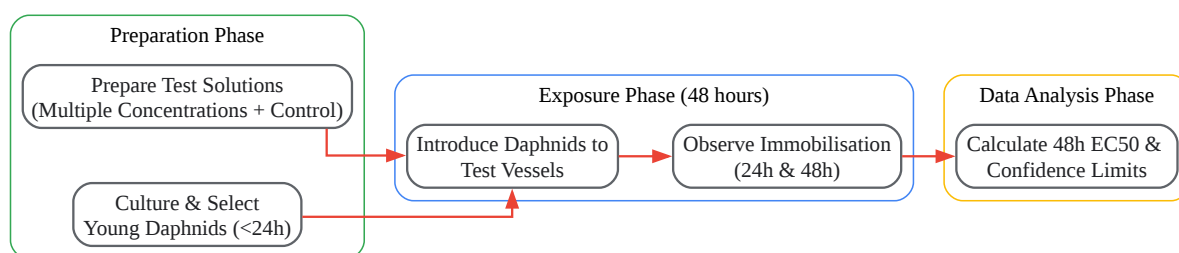
Fish Acute Toxicity Test Workflow (OECD 203).

Daphnia sp. Acute Immobilisation Test (Based on OECD Guideline 202)

This test determines the concentration of a substance that causes immobilization in 50% of *Daphnia magna* over a 48-hour period.

- Test Organism: *Daphnia magna*, less than 24 hours old at the start of the test.
- Test Conditions:
 - Exposure Duration: 48 hours.
 - Test Type: Static.
 - Temperature: $20 \pm 1^{\circ}\text{C}$.
 - Light: Controlled photoperiod (e.g., 16 hours light, 8 hours dark).
- Procedure:
 - A series of test concentrations and a control are prepared in a suitable medium.
 - Young daphnids are introduced into the test vessels.

- The number of immobilized daphnids (those that are unable to swim within 15 seconds after gentle agitation) is recorded at 24 and 48 hours.
- Water quality parameters are measured at the beginning and end of the test.
- Data Analysis: The EC50 for immobilization at 48 hours and its 95% confidence limits are calculated.



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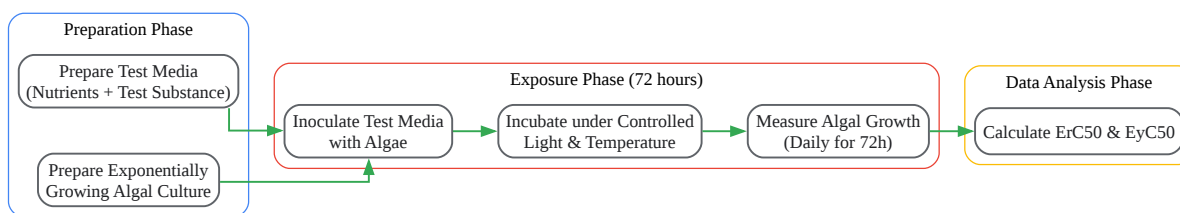
Daphnia sp. Acute Immobilisation Test Workflow (OECD 202).

Alga, Growth Inhibition Test (Based on OECD Guideline 201)

This test assesses the effect of a substance on the growth of a selected species of green algae over a 72-hour period.

- Test Organism: A rapidly growing species of green algae, such as *Selenastrum capricornutum* (now *Pseudokirchneriella subcapitata*).
- Test Conditions:
 - Exposure Duration: 72 hours.
 - Test Type: Static.

- Temperature: 21-24°C.
- Light: Continuous, uniform illumination.
- Culture Medium: A defined nutrient medium to support exponential growth.
- Procedure:
 - Exponentially growing algal cultures are exposed to a range of test substance concentrations.
 - The cultures are incubated under controlled conditions of temperature and light.
 - Algal growth is measured at least every 24 hours using a suitable method (e.g., cell counts, fluorometry).
- Data Analysis: The growth rate and yield are calculated for each concentration. The ErC50 (for growth rate inhibition) and EyC50 (for yield reduction) and their 95% confidence limits are determined.



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Alga Growth Inhibition Test Workflow (OECD 201).

Signaling Pathways in Non-Target Organisms

A significant gap in the current understanding of Tiadinil's effects on non-target organisms is the lack of information regarding its specific molecular and cellular mechanisms of toxicity. The primary mode of action described for Tiadinil is the induction of Systemic Acquired Resistance (SAR) in plants, which is a plant-specific defense pathway. There is no available evidence to suggest that Tiadinil directly targets similar signaling pathways in animals. Further research is required to elucidate the potential molecular initiating events and adverse outcome pathways of Tiadinil in non-target species.

Conclusion

Based on the available data, Tiadinil exhibits moderate acute toxicity to aquatic organisms, including fish, daphnids, and algae. Its acute toxicity to mammals, honeybees, and silkworms is low. However, the lack of quantitative data for avian and soil-dwelling organisms represents a significant uncertainty in a comprehensive environmental risk assessment. Future research should prioritize generating these missing data points. Furthermore, investigations into the specific signaling pathways and molecular mechanisms of toxicity in non-target organisms are crucial for a more complete understanding of the potential environmental impacts of Tiadinil. This technical guide serves as a summary of the current knowledge and a framework for directing future research efforts.

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